

Advanced Functionalization Protocols for the 1,3-Thiazinan-2-one Scaffold

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Compound of Interest

Compound Name: 1,3-Thiazinan-2-one

CAS No.: 14889-64-6

Cat. No.: B1265977

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Executive Summary & Strategic Value

The **1,3-thiazinan-2-one** ring (tetrahydro-2H-1,3-thiazin-2-one) represents a distinct class of cyclic thiocarbamates, differentiated from its five-membered analogue (thiazolidinone) by a unique ring conformation and electronic profile. While often overshadowed by smaller heterocycles, this six-membered scaffold is a critical pharmacophore in EP4 receptor agonists (ocular therapeutics), antimicrobial agents, and non-peptide protease inhibitors.

This guide moves beyond basic synthesis to address the functionalization of the core ring. We focus on three chemically distinct vectors:

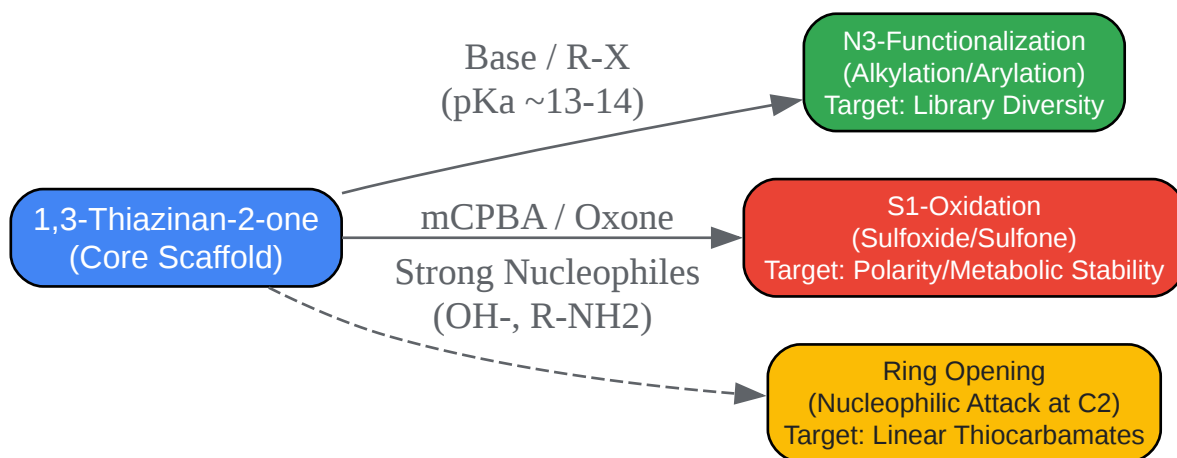
- **N3-Functionalization:** The primary vector for library generation via alkylation/arylation.
- **S1-Oxidation:** Tuning polarity and metabolic stability via sulfoxide/sulfone formation.
- **Core Synthesis:** A robust de novo assembly protocol to access the scaffold itself.

Strategic Reactivity Analysis

The **1,3-thiazinan-2-one** ring features a thiocarbamate linkage (

). Its reactivity is governed by the interplay between the nucleophilic nitrogen, the oxidizable sulfur, and the electrophilic carbonyl.

Reactivity Map (DOT Visualization)



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Figure 1: Chemoselective functionalization vectors of the **1,3-thiazinan-2-one** scaffold. The N3 position is the most accessible site for diversification, while S1 allows for post-synthetic electronic tuning.

Protocol 1: De Novo Synthesis of the Core Scaffold

Before functionalization, a robust supply of the core scaffold is required. While Rhodium-catalyzed carbonylation of isothiazolidines is an elegant academic method [1], the most scalable industrial route involves the cyclization of 3-aminopropanethiol derivatives using phosgene equivalents [2].

Objective: Synthesis of tetrahydro-2H-1,3-thiazin-2-one. Mechanism: Nucleophilic attack of the amine on the carbonyl source, followed by intramolecular sulfur attack.

Materials

- Precursor: 3-Aminopropan-1-thiol hydrochloride (CAS: 18598-63-5).
- Reagent: Triphosgene (Solid, safer phosgene equivalent) or Carbonyl Diimidazole (CDI).

- Base: Triethylamine (Et₃N).
- Solvent: Dichloromethane (DCM) (Anhydrous).

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask under Argon, suspend 3-aminopropan-1-thiol HCl (10 mmol) in anhydrous DCM (50 mL).
- Neutralization: Cool to 0°C. Add Triethylamine (22 mmol) dropwise. The mixture will become a slurry.
- Cyclization: Add Triphosgene (3.5 mmol, 0.35 eq) dissolved in DCM (10 mL) dropwise over 30 minutes. Caution: Triphosgene generates phosgene in situ. Use a scrubber.
 - Alternative: Use CDI (11 mmol) if phosgene avoidance is strict. Stir at room temperature.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (EtOAc/Hexane 1:1). The product is usually more polar than the starting material (if free base) but less polar than the salt.
- Workup: Quench with saturated NH₄Cl solution. Extract with DCM (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol/Hexane or flash chromatography (SiO₂, 0-5% MeOH in DCM).

Self-Validation:

- ¹H NMR (CDCl₃): Look for the N-H broad singlet around 6.0-7.0 ppm. The methylene protons adjacent to N (~3.4 ppm) and S (~2.9 ppm) should show distinct triplets.
- IR: Strong Carbonyl stretch (

) at $\sim 1650\text{-}1670\text{ cm}^{-1}$ (thiocarbamate).

Protocol 2: N3-Functionalization (Library Generation)

The N3-proton is acidic ($\text{pK}_a \sim 13\text{-}14$ in DMSO), allowing facile deprotonation by bases like Sodium Hydride (NaH) or Cesium Carbonate (Cs_2CO_3). This is the primary method for generating diverse libraries (e.g., for EP4 agonist exploration [3]).

Objective: Introduction of alkyl/aryl groups at the N3 position.

Reagents & Conditions

Parameter	Standard Conditions (Alkyl Halides)	Mild Conditions (Sensitive Substrates)
Base	NaH (60% dispersion)	Cs_2CO_3
Solvent	DMF or THF (0°C to RT)	Acetone or Acetonitrile (Reflux)
Electrophile	Alkyl Iodides/Bromides	Benzyl Bromides / Tosylates
Time	1 - 4 Hours	12 - 24 Hours

Detailed Workflow (Standard NaH Method)

- Activation: Dissolve **1,3-thiazinan-2-one** (1.0 eq) in anhydrous DMF (0.2 M concentration). Cool to 0°C .
- Deprotonation: Add NaH (1.2 eq) portion-wise. Evolution of H_2 gas will be observed. Stir at 0°C for 30 mins until gas evolution ceases.
 - Why: Ensures complete formation of the thiocarbamate anion before electrophile addition, minimizing side reactions.
- Alkylation: Add the Alkyl Halide (1.1 - 1.2 eq) dropwise.
- Completion: Allow to warm to RT. Stir until TLC indicates consumption of starting material (typically 1-2 hours).

- Quench: Carefully add water/ice to quench excess hydride.
- Extraction: Extract with EtOAc. Note: DMF is water-miscible; wash the organic layer 5x with water or LiCl solution to remove DMF.

Troubleshooting:

- Low Yield? If the electrophile is unreactive, add a catalytic amount of TBAI (Tetrabutylammonium iodide) to facilitate Finkelstein exchange in situ.
- O-Alkylation? Rare for thiocarbamates, but if observed, switch to a softer base (K_2CO_3) in Acetone.

Protocol 3: S-Oxidation (Sulfoxide/Sulfone Tuning)

Modulating the oxidation state of the sulfur atom (S1) changes the ring's dipole moment and hydrogen-bonding potential without altering the carbon skeleton. This is crucial for optimizing metabolic stability (preventing S-oxidation in vivo) or solubility.

Objective: Selective oxidation to Sulfoxide ($S=O$) or Sulfone ($O=S=O$).

Reactivity Logic

- 1.0 eq Oxidant: Yields Sulfoxide (kinetic product).
- >2.5 eq Oxidant + Heat: Yields Sulfone (thermodynamic product).

Methodology

- Substrate: Dissolve N-functionalized **1,3-thiazinan-2-one** in DCM.
- Reagent: Add mCPBA (meta-Chloroperoxybenzoic acid).
 - For Sulfoxide: Add 1.05 eq at $-78^\circ C$ or $0^\circ C$. Stir for 1 hour.
 - For Sulfone: Add 2.5 eq at RT and reflux for 4 hours.
- Workup: Quench with saturated $Na_2S_2O_3$ (to reduce excess peroxide) and $NaHCO_3$ (to neutralize acid).

- Chemo-selectivity Check: If the N-substituent contains an alkene or electron-rich aromatic ring, mCPBA may epoxidize/oxidize it. In such cases, use Oxone® in MeOH/Water, which is often more selective for sulfur [4].

Data Summary & References

Comparison of Functionalization Routes

Method	Target Site	Reagents	Key Outcome	Limitation
N-Alkylation	N3	NaH, R-X	Library diversity, lipophilicity tuning	Requires anhydrous conditions
S-Oxidation	S1	mCPBA / Oxone	Polarity increase, metabolic blocking	Can affect ring conformation
Rh-Catalysis	Ring Synthesis	[Rh(COD)Cl] ₂ , CO	De novo ring construction	High cost, specialized equipment

References

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